

N,N,N'-Trimethylethylenediamine: A Technical Guide to Toxicity and Safety Data

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Compound of Interest

Compound Name: *N,N,N'-Trimethylethylenediamine*

Cat. No.: *B049237*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. **N,N,N'-Trimethylethylenediamine** is a hazardous chemical and should only be handled by trained personnel with appropriate personal protective equipment in a controlled laboratory setting.

Executive Summary

N,N,N'-Trimethylethylenediamine (CAS No. 142-25-6) is a flammable and corrosive aliphatic amine. While widely used in chemical synthesis, publicly available quantitative toxicity data for this specific compound is notably scarce. This guide synthesizes the available safety information, primarily from Safety Data Sheets (SDS), and contextualizes it with the general toxicological properties of aliphatic amines. Due to the lack of specific experimental data, this document also provides detailed descriptions of the standard methodologies that would be employed to assess the key toxicological endpoints for this substance.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	142-25-6	[1][2][3]
Molecular Formula	C5H14N2	[1][2][3]
Molecular Weight	102.18 g/mol	[1][2][3]
Appearance	Colorless, clear liquid	[1][4]
Boiling Point	116-118 °C	[2]
Flash Point	14 °C (closed cup)	[1]
Density	0.786 g/mL at 25 °C	[5]

Toxicological Data

A comprehensive review of publicly accessible databases and literature reveals a significant lack of quantitative toxicity data for **N,N,N'-Trimethylethylenediamine**. The majority of available safety data sheets repeatedly state "no data available" for acute toxicity, skin/eye irritation, sensitization, mutagenicity, and carcinogenicity endpoints.[1][6]

Acute Toxicity

No quantitative data for oral, dermal, or inhalation acute toxicity (e.g., LD50 or LC50 values) for **N,N,N'-Trimethylethylenediamine** have been identified in the reviewed literature.[1][7]

Skin Corrosion/Irritation

N,N,N'-Trimethylethylenediamine is consistently classified as causing severe skin burns.[6] This classification is based on the general properties of aliphatic amines, which are known to be corrosive to skin tissue.[8] However, no specific in vivo or in vitro test results, such as Draize test scores or reconstructed human epidermis test data, were found.

Serious Eye Damage/Eye Irritation

The compound is classified as causing serious eye damage.[6] This is a common characteristic of corrosive aliphatic amines.[8] No specific ocular irritation study results are publicly available.

Respiratory or Skin Sensitization

There is no available data to classify the skin sensitization potential of **N,N,N'-Trimethylethylenediamine**.[\[1\]](#)

Germ Cell Mutagenicity

No data is available regarding the mutagenic potential of **N,N,N'-Trimethylethylenediamine** from standard assays such as the Ames test or in vitro/in vivo chromosomal aberration studies.
[\[1\]](#)

Carcinogenicity

There are no available carcinogenicity studies for **N,N,N'-Trimethylethylenediamine**.[\[1\]](#) The International Agency for Research on Cancer (IARC) has not classified this substance.[\[1\]](#)

Reproductive Toxicity

No data is available on the reproductive toxicity of **N,N,N'-Trimethylethylenediamine**.[\[1\]](#)

Specific Target Organ Toxicity (STOT)

There is no data available for single or repeated exposure specific target organ toxicity.[\[1\]](#) However, based on its corrosive nature, it is known to be destructive to the tissues of the mucous membranes and upper respiratory tract upon exposure.[\[9\]](#)

Experimental Protocols

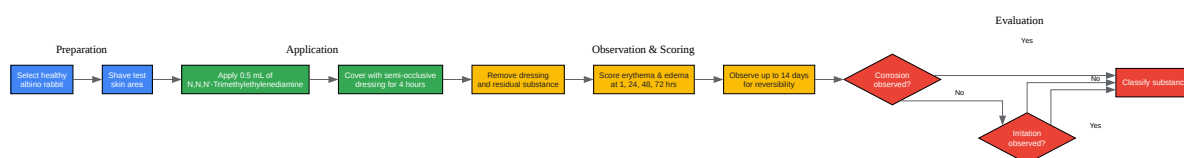
In the absence of specific study data for **N,N,N'-Trimethylethylenediamine**, this section details the standard OECD (Organisation for Economic Co-operation and Development) test guidelines that would be followed to determine its toxicological profile.

Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- Test System: Typically, a single albino rabbit is used for the initial test.

- **Procedure:** A 0.5 mL dose of the test substance is applied to a small patch of shaved skin (approximately 6 cm²). The area is covered with a semi-occlusive dressing for a 4-hour exposure period. An untreated area of skin serves as a control.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal. If effects persist, observations can be extended up to 14 days.
- **Scoring:** The severity of erythema and edema is scored on a scale of 0 (none) to 4 (severe). A Primary Irritation Index is calculated. If a corrosive effect is observed (irreversible tissue damage), the test is terminated immediately.
- **Confirmation:** If no corrosive effect is seen in the initial animal, the test is confirmed using two additional animals.



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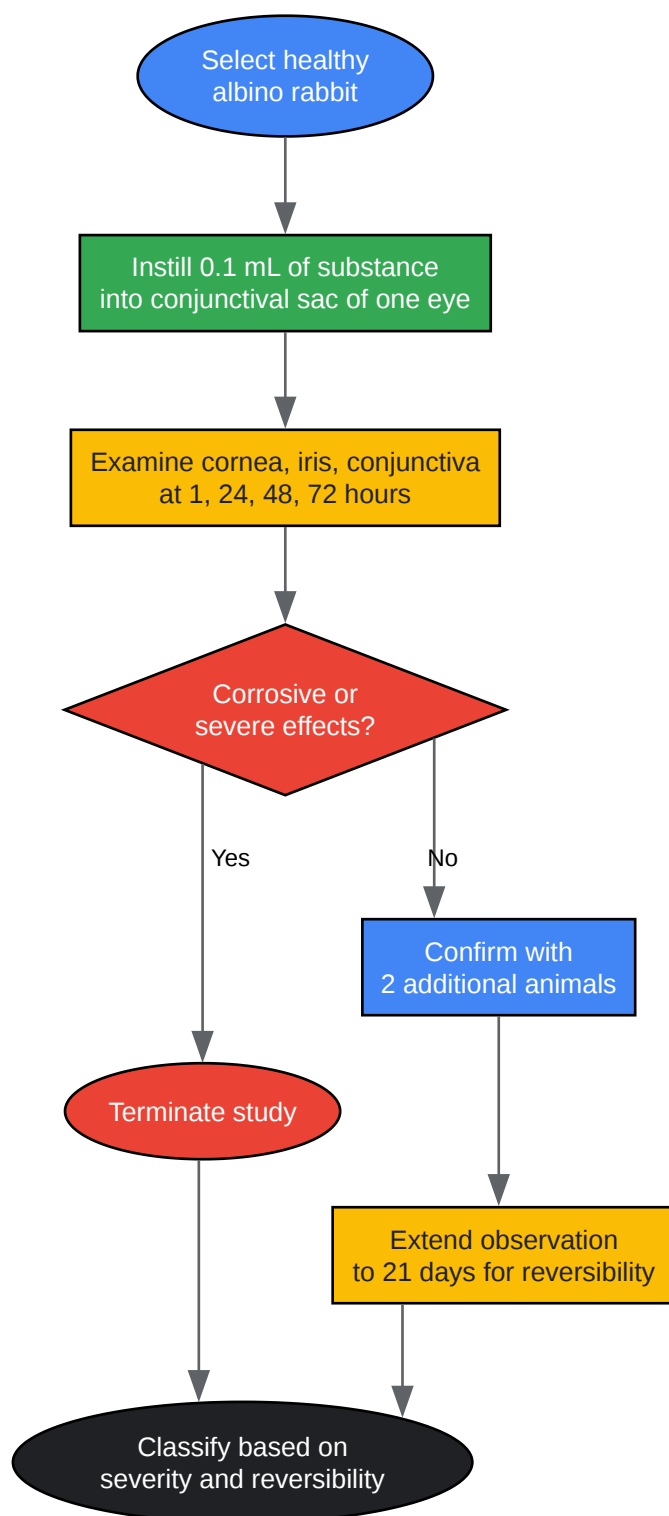
Workflow for OECD 404 Acute Dermal Irritation/Corrosion Test.

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to produce irritation or corrosion in the eye.

- **Test System:** Albino rabbits are the preferred species. The test is typically initiated with a single animal.

- Procedure: A single dose (0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge) at 1, 24, 48, and 72 hours after application. The observation period can be extended to 21 days to assess reversibility.
- Scoring: Lesions are scored according to a standardized system. If a corrosive effect is noted, the study is terminated.
- Confirmation: If the initial test does not show corrosion, the response is confirmed in up to two additional animals.



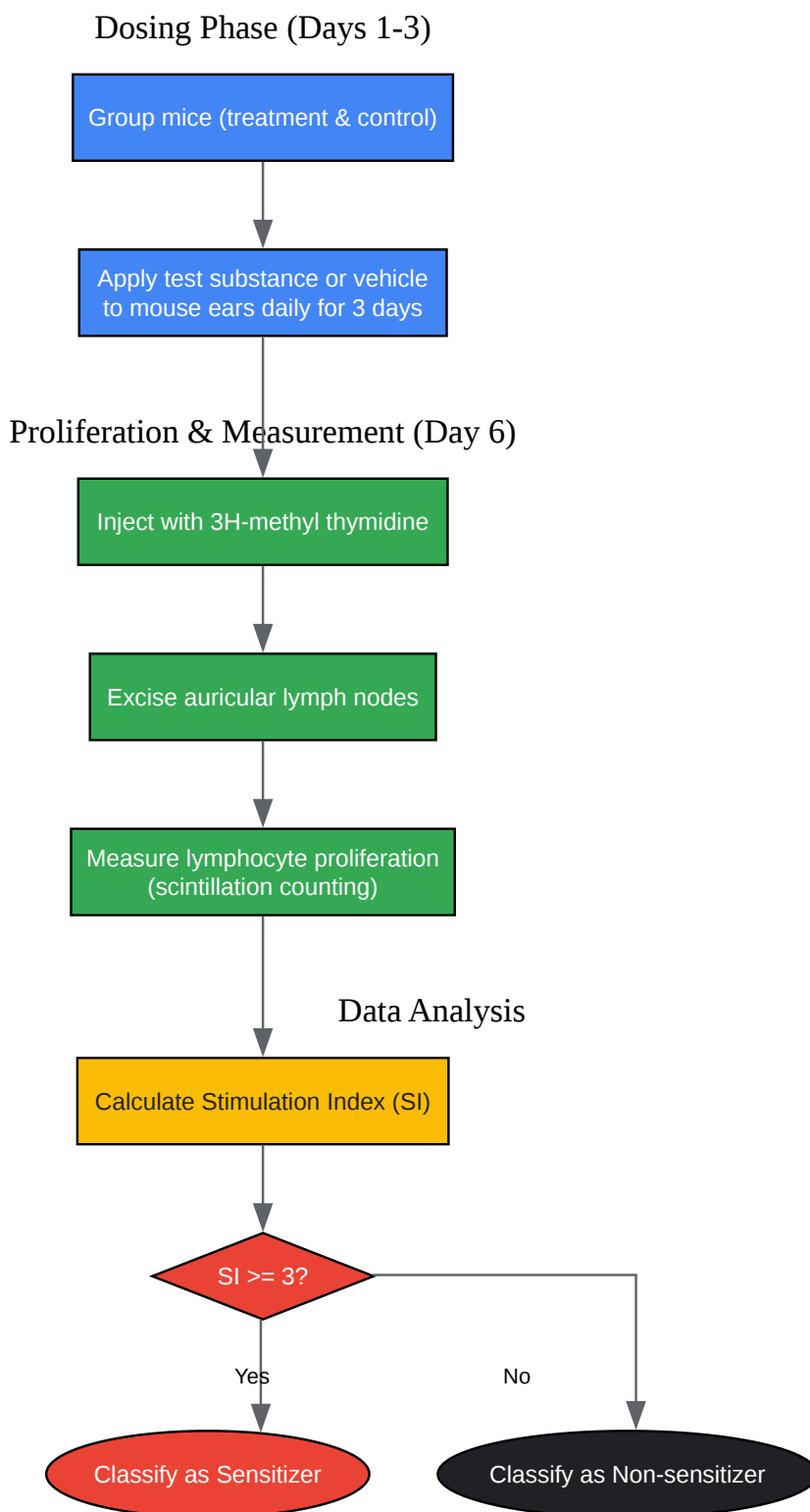
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Workflow for OECD 405 Acute Eye Irritation/Corrosion Test.

Skin Sensitization: Local Lymph Node Assay (LLNA) (OECD 429)

The LLNA is the preferred method for assessing the skin sensitization potential of a chemical.

- **Test System:** Mice (typically CBA/J strain) are used.
- **Procedure:** The test substance, in a suitable vehicle, is applied to the dorsal surface of each ear of the mice for three consecutive days. A control group is treated with the vehicle alone.
- **Endpoint Measurement:** On day 6, the animals are injected with 3H-methyl thymidine (or an alternative label). The draining auricular lymph nodes are excised, and the proliferation of lymphocytes is measured by scintillation counting.
- **Data Analysis:** A Stimulation Index (SI) is calculated by dividing the mean proliferation in each treated group by the mean proliferation in the control group. A substance is classified as a sensitizer if the SI is 3 or greater.



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Workflow for OECD 429 Skin Sensitization (LLNA) Test.

Signaling Pathways and Mechanisms of Toxicity

There is no specific information available in the public domain regarding the detailed molecular mechanisms of toxicity or the signaling pathways affected by **N,N,N'**-

Trimethylethylenediamine. The primary mechanism of local toxicity (skin and eye damage) is attributed to its corrosive nature, which is a characteristic of many aliphatic amines. This corrosivity is due to their alkalinity, leading to saponification of fats and extraction of membrane lipids, resulting in cell death and tissue damage. Systemic toxicity mechanisms for this specific compound have not been elucidated.

Conclusion and Data Gaps

N,N,N'-Trimethylethylenediamine is a hazardous chemical, classified as highly flammable and corrosive, causing severe skin burns and eye damage. This profile is consistent with the general toxicological properties of other short-chain aliphatic amines. However, a significant and critical data gap exists for nearly all quantitative toxicological endpoints. There is an urgent need for empirical data from standardized tests to accurately characterize the risk associated with this compound. Researchers and drug development professionals should exercise extreme caution and assume a high degree of hazard in the absence of definitive data. Future research should prioritize conducting studies according to OECD guidelines to fill these critical data gaps.

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